

4-n-Octylstyrene: A Technical Guide to Structure, Synthesis, and Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Octyl-4-vinylbenzene

CAS No.: 46745-66-8

Cat. No.: B1356761

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Executive Summary

4-n-Octylstyrene (CAS: 46745-66-8) is a functionalized styrenic monomer distinguished by the presence of a linear eight-carbon alkyl chain at the para position.^{[1][2]} Unlike unmodified styrene, which yields rigid, brittle homopolymers (Polystyrene, Tg ~100°C), 4-n-octylstyrene produces polymers with significantly lower glass transition temperatures (Tg) and enhanced hydrophobicity.

For researchers in drug development and materials science, this monomer is a critical tool for internal plasticization. It allows for the precise tuning of polymer flexibility and solubility without the migration issues associated with external plasticizers. Its primary utility lies in synthesizing amphiphilic block copolymers for drug delivery systems, where its lipophilic tail facilitates the encapsulation of hydrophobic active pharmaceutical ingredients (APIs).

Part 1: Molecular Architecture & Physical Properties^[3]

The defining feature of 4-n-octylstyrene is its amphiphilic asymmetry: a reactive vinyl group coupled to a hydrophobic octyl tail. This structure dictates its behavior in both monomeric and polymeric forms.

Chemical Identity

- IUPAC Name: 1-ethenyl-4-octylbenzene[1][2]
- Common Name: 4-n-Octylstyrene[1][2][3][4]
- CAS Number: 46745-66-8[1][2][3][4][5][6][7]
- Molecular Formula: C₁₆H₂₄[1][2][5][7]
- Molecular Weight: 216.37 g/mol [5][6][7]

Physical Constants

The following data represents the standard physicochemical profile for research-grade (>95%) monomer.

Property	Value	Note
Appearance	Colorless to light yellow liquid	Clear, oily consistency
Boiling Point	114 °C	@ 1 mmHg (Vacuum distillation required)
Density	0.88 g/mL	@ 20°C (Less dense than water)
Refractive Index	= 1.51	Distinct aromatic signature
Solubility	Soluble in organic solvents (THF, DCM, Toluene)	Insoluble in water
Stabilizer	4-tert-Butylcatechol (TBC)	Typically 10–50 ppm to prevent autopolymerization

Structural Analysis: The "Comb" Effect

In a polymer chain, the octyl group of 4-n-octylstyrene acts as a pendant side chain. This creates a "comb-like" architecture that disrupts the packing of the polymer backbone.

- **Free Volume:** The bulky octyl group increases the free volume between chains.
- **Internal Plasticization:** The flexible alkyl tail lowers the energy barrier for segmental rotation, drastically reducing the Glass Transition Temperature (T_g) compared to unmodified polystyrene. While Polystyrene has a T_g of ~100°C, Poly(4-n-octylstyrene) exhibits a T_g significantly lower (often sub-ambient or near room temperature depending on molecular weight), making the material softer and more rubbery.

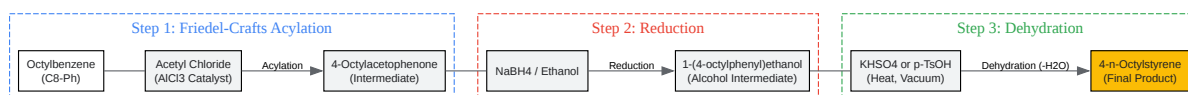
Part 2: Synthesis & Production Workflows

Monomer Synthesis Protocol

While catalytic dehydrogenation is used industrially for styrene, the laboratory synthesis of 4-n-octylstyrene typically follows a Friedel-Crafts Acylation route starting from octylbenzene or a Wittig Reaction from 4-octylbenzaldehyde. The Acylation-Reduction-Dehydration pathway is robust and scalable for research quantities.

Mechanism Visualization

The following diagram outlines the logical flow of converting Octylbenzene to 4-n-Octylstyrene.



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Caption: Step-wise organic synthesis pathway for 4-n-Octylstyrene from Octylbenzene precursor.

Critical Experimental Notes

- **Regioselectivity:** Friedel-Crafts acylation of octylbenzene predominantly yields the para isomer due to the steric bulk of the octyl group, but ortho isomers must be removed via fractional distillation.
- **Dehydration:** The final dehydration step requires acidic conditions (e.g., KHSO_4) and reduced pressure to distill the monomer as it forms, preventing polymerization in the pot. Inhibitors (TBC) must be added immediately to the receiving flask.

Part 3: Polymerization & Drug Delivery Applications

Polymerization Behavior

4-n-Octylstyrene undergoes radical, anionic, and cationic polymerization.

- **Reactivity Ratios:** In copolymerization with styrene, the reactivity ratios are close to unity (), leading to random statistical distribution.
- **RAFT/ATRP:** Living radical polymerization techniques (RAFT, ATRP) are essential when creating block copolymers for drug delivery to ensure low polydispersity ($\text{PDI} < 1.1$).

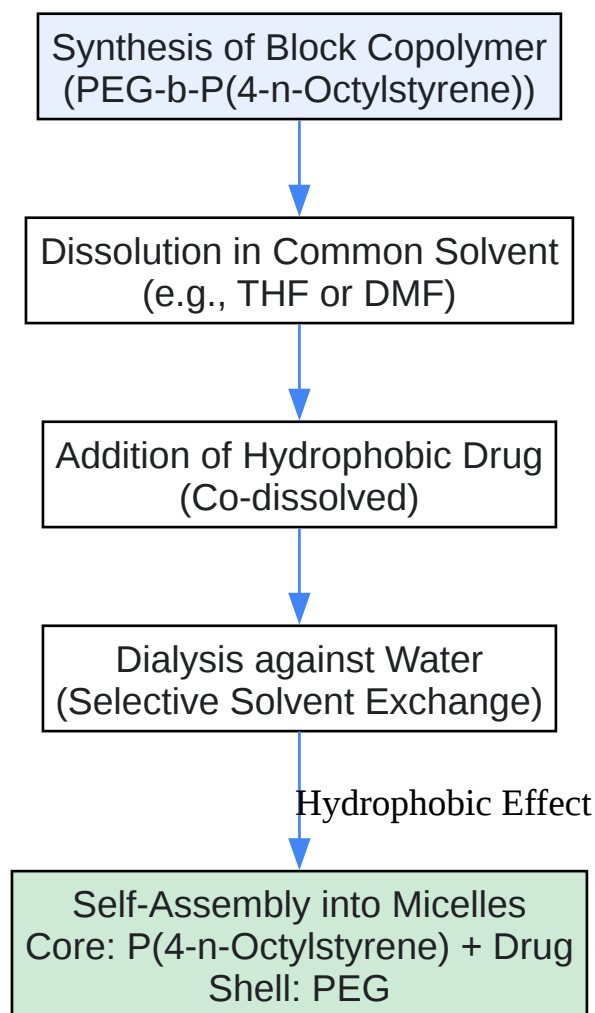
Application: Amphiphilic Block Copolymers

The primary utility of 4-n-octylstyrene in drug development is as the hydrophobic block in amphiphilic copolymers (e.g., PEG-b-Poly(4-n-octylstyrene)).

Why use 4-n-octylstyrene over standard styrene?

- **Enhanced Lipophilicity:** The octyl chain creates a "super-hydrophobic" core in micelles, improving the loading capacity for highly lipophilic drugs (e.g., Paclitaxel, Doxorubicin).
- **Liquid Crystal Ordering:** The side chains can exhibit liquid crystalline packing, which stabilizes the micelle core and creates a barrier against premature drug leakage.
- **Lower Tg:** The core is less glassy and more mobile, potentially facilitating faster drug diffusion/release rates compared to a rigid polystyrene core.

Micelle Formation Workflow



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Caption: Self-assembly workflow for drug-loaded micelles using 4-n-octylstyrene block copolymers.

Part 4: Safety & Handling (SDS Summary)

Hazard Classification:

- Skin Irritation: Category 2 (Causes skin irritation).
- Eye Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity: Category 3 (Respiratory irritation).

Storage Protocol:

- Temperature: Store at 2–8°C (Refrigerated).
- Stabilization: Ensure TBC levels are maintained. If the liquid turns yellow/orange, check for polymerization or oxidation.
- Incompatibility: Strong oxidizing agents and radical initiators (peroxides) unless intended for polymerization.

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